

Application Note: Quantification of Ceftaroline in Plasma by HPLC-UV

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name:	Teflaro
CAS No.:	866021-48-9
Cat. No.:	B1663062

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Ceftaroline, a fifth-generation cephalosporin, is a broad-spectrum antibiotic with bactericidal activity against Gram-positive organisms, including methicillin-resistant *Staphylococcus aureus* (MRSA), and Gram-negative bacteria.[1][2] Accurate quantification of ceftaroline in plasma is crucial for pharmacokinetic/pharmacodynamic (PK/PD) studies, therapeutic drug monitoring, and clinical trials to ensure optimal dosing and patient outcomes. This application note details a robust and reproducible High-Performance Liquid Chromatography with Ultraviolet (HPLC-UV) detection method for the determination of ceftaroline in human plasma. The described method is simple, rapid, and cost-effective, making it suitable for high-throughput analysis.[1]

Principle

This method utilizes protein precipitation to extract ceftaroline from plasma samples, followed by isocratic reverse-phase HPLC separation.[1][2][3] Quantification is achieved by monitoring the UV absorbance of the analyte at a specific wavelength. The method has been validated for selectivity, linearity, precision, and accuracy.[1][3]

Experimental Protocols

Materials and Reagents

- Ceftaroline Dihydrochloride (Reference Standard)
- Methanol (HPLC Grade)
- Acetonitrile (HPLC Grade)
- Ammonium Dihydrogen Phosphate
- Ultrapure Water
- Drug-free Human Plasma

Equipment

- HPLC system with a UV detector
- Symmetry C18 column (5 μm , 4.6 mm x 150 mm)[1][2]
- Centrifuge capable of 10,000 x g and 4 °C
- Vortex mixer
- Analytical balance
- Pipettes

Preparation of Solutions

Stock Solution (1 mg/mL): Dissolve an appropriate amount of ceftaroline dihydrochloride in a 1:1 (v/v) mixture of water and methanol to obtain a final concentration of 1 mg/mL.[1][3] This solution should be prepared fresh daily.[1]

Working Solutions: Prepare working solutions by diluting the stock solution with water to achieve concentrations of 400, 200, 100, 50, 10, 5, and 2.5 $\mu\text{g/mL}$.[1]

Calibration Standards: Prepare calibration standards by mixing 100 μL of each working solution with 900 μL of drug-free human plasma to yield final concentrations of 40, 20, 10, 5, 1, 0.5, and 0.25 $\mu\text{g}/\text{mL}$.^[1]

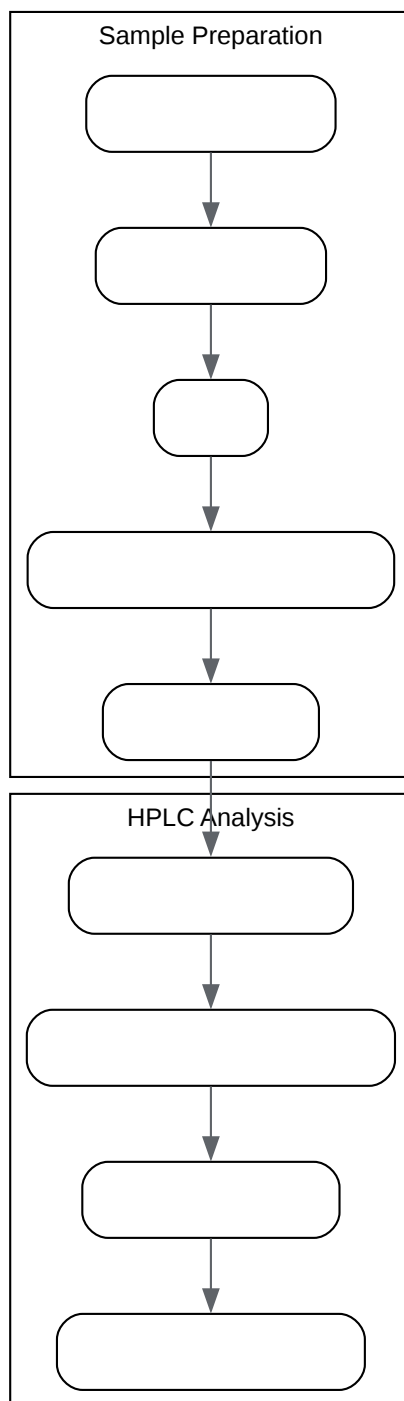
Quality Control (QC) Samples: Prepare QC samples at three concentration levels: low (0.75 $\mu\text{g}/\text{mL}$), medium (15 $\mu\text{g}/\text{mL}$), and high (30 $\mu\text{g}/\text{mL}$) in drug-free human plasma.^[3]

Mobile Phase: Prepare the mobile phase by mixing an ammonium dihydrogen phosphate buffer and acetonitrile in an 85:15 (v/v) ratio.^{[1][2]} The buffer is prepared by dissolving 575 mg of ammonium dihydrogen phosphate in 1000 mL of ultrapure water.^[1] The mobile phase should be filtered and degassed before use.^[1]

Sample Preparation Protocol

- Pipette 100 μL of plasma sample (calibration standard, QC, or unknown) into a microcentrifuge tube.
- Add 200 μL of methanol to the tube.^[1]
- Vortex the mixture thoroughly.
- Centrifuge at 10,000 x g for 10 minutes at 4 °C.^[1]
- Carefully collect the supernatant.
- Inject 20 μL of the supernatant into the HPLC system.^[1]

Experimental Workflow for Ceftaroline Quantification



[Click to download full resolution via product page](#)

Workflow for Ceftaroline Quantification in Plasma

Chromatographic Conditions

Parameter	Setting
Column	Symmetry C18 (5 µm, 4.6 mm x 150 mm)[1][2]
Mobile Phase	Ammonium dihydrogen phosphate buffer : Acetonitrile (85:15, v/v)[1][2]
Flow Rate	1 mL/min[1]
Detection Wavelength	238 nm[1][2][3]
Injection Volume	20 µL[1]
Run Time	< 5 minutes[1][2][3]
Mode	Isocratic[1][2][3]

Method Validation Data

The HPLC-UV method was validated according to regulatory guidelines.[1]

Linearity

The calibration curve was linear over the concentration range of 0.25 to 40 µg/mL.[1][2][3]

Concentration (µg/mL)	Mean Peak Area
0.25	(Data to be generated during validation)
0.5	(Data to be generated during validation)
1	(Data to be generated during validation)
5	(Data to be generated during validation)
10	(Data to be generated during validation)
20	(Data to be generated during validation)
40	(Data to be generated during validation)
Correlation Coefficient (r)	> 0.99

Precision and Accuracy

The intra- and inter-day precision and accuracy were evaluated using QC samples.[3]

QC Level	Concentration (µg/mL)	Intra-day Precision (CV%)	Inter-day Precision (CV%)	Accuracy (RE%)
Low	0.75	< 15%	< 15%	± 15%
Medium	15	< 15%	< 15%	± 15%
High	30	< 15%	< 15%	± 15%

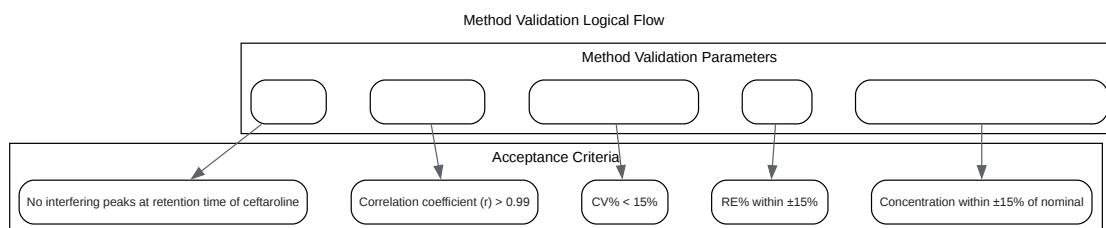
Stability

Ceftaroline in plasma samples demonstrated stability under various storage conditions.

Condition	Duration	Stability
Room Temperature (processed samples)	2 hours	Stable[2]
4 °C (processed samples)	(Data to be generated during validation)	Stable[3]
Freeze-Thaw Cycles (3 cycles)	-	Stable[2]
-80 °C	At least 3 months	Stable[1][2][3]

Conclusion

The described HPLC-UV method provides a reliable and efficient means for the quantification of ceftaroline in human plasma.[1] Its simplicity and short run time make it well-suited for pharmacokinetic studies and routine therapeutic drug monitoring.[1][3] The validation data confirms that the method is selective, linear, precise, and accurate for its intended purpose.



[Click to download full resolution via product page](#)

Logical Flow of Method Validation

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. [mdpi.com](https://www.mdpi.com) [[mdpi.com](https://www.mdpi.com)]
- 2. Quantification of Ceftaroline in Human Plasma Using High-Performance Liquid Chromatography with Ultraviolet Detection: Application to Pharmacokinetic Studies - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 3. [researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
- To cite this document: BenchChem. [Application Note: Quantification of Ceftaroline in Plasma by HPLC-UV]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1663062/docs#application-note-quantification-of-ceftaroline-in-plasma-by-hplc-uv>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)